

# Application of (R)-(-)-Metalaxyl-D6 in Environmental Toxicology Studies

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## Compound of Interest

Compound Name: (R)-(-)-Metalaxyl-D6

Cat. No.: B15139974

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

(R)-(-)-Metalaxyl, also known as Mefenoxam, is the biologically active enantiomer of the fungicide Metalaxyl.[1] It is widely used in agriculture to control plant diseases caused by Oomycete fungi.[2] Due to its extensive use, there is a need to understand its environmental fate and potential toxicological effects on non-target organisms. **(R)-(-)-Metalaxyl-D6**, a deuterated form of the active ingredient, serves as a critical internal standard for accurate quantification in environmental matrices during toxicology studies. Its use allows for precise measurement of (R)-(-)-Metalaxyl concentrations by correcting for matrix effects and variations in analytical procedures.

These application notes provide detailed protocols for utilizing **(R)-(-)-Metalaxyl-D6** in environmental toxicology studies, focusing on analytical quantification, and ecotoxicological testing with representative terrestrial and aquatic organisms.

## Data Presentation

### Table 1: Physicochemical Properties of (R)-(-)-Metalaxyl-D6

Property	Value
Formal Name	methyl N-(2,6-bis(methyl-d3)phenyl)-N-(2-methoxyacetyl)-D-alaninate
CAS Number	1398112-32-7
Molecular Formula	C15H15D6NO4
Formula Weight	285.4 g/mol
Purity	≥99% deuterated forms (d1-d6)
Formulation	A solution in acetonitrile
Source: Cayman Chemical	

**Table 2: Ecotoxicological Data for (R)-(-)-Metalaxyl (Mefenoxam)**

Organism	Test Type	Endpoint	Value	Reference
Eisenia fetida (Earthworm)	Acute Toxicity (48h, filter paper)	LC50	0.052 mg/cm <sup>2</sup>	[3]
Daphnia magna (Water Flea)	Acute Toxicity	LC50	176.4 mg/L	[4]
Danio rerio (Zebrafish)	Acute Toxicity	LC50	237.67 mg/L	[4]

**Table 3: Dissipation Half-lives of Metalaxyl-M in Environmental Matrices**

Matrix	Location	Half-life (days)	Reference
Rice Plant	Heilongjiang, China	0.27 - 10.83	<a href="#">[5]</a>
Paddy Soil	Heilongjiang, China	3.31 - 6.01	<a href="#">[5]</a>
Paddy Water	Heilongjiang, China	1.93 - 4.41	<a href="#">[5]</a>
Rice Plant	Hubei, China	1.34 - 2.87	<a href="#">[5]</a>
Paddy Soil	Hubei, China	2.51 - 4.39	<a href="#">[5]</a>
Paddy Water	Hubei, China	1.63 - 3.28	<a href="#">[5]</a>

## Experimental Protocols

### Protocol 1: Quantification of (R)-(-)-Metalaxyl in Soil Samples using LC-MS/MS with (R)-(-)-Metalaxyl-D6 as an Internal Standard

This protocol describes the extraction and quantification of (R)-(-)-Metalaxyl from soil samples, a key procedure in assessing its environmental persistence and exposure levels for soil-dwelling organisms.

#### 1. Sample Preparation and Extraction (Modified QuEChERS Method)

- Weigh 10 g of homogenized soil into a 50 mL polypropylene centrifuge tube.
- Spike the sample with a known concentration of **(R)-(-)-Metalaxyl-D6** solution in acetonitrile. The spiking level should be chosen to be in the mid-range of the calibration curve.
- Add 10 mL of acetonitrile to the tube.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO<sub>4</sub>, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
- Cap the tube tightly and shake vigorously for 1 minute.
- Centrifuge the tube at 4000 rpm for 5 minutes.

- Transfer 1 mL of the supernatant (acetonitrile extract) into a dispersive solid-phase extraction (d-SPE) tube containing 150 mg MgSO<sub>4</sub> and 50 mg primary secondary amine (PSA).
- Vortex for 30 seconds and then centrifuge at 10000 rpm for 2 minutes.
- Filter the supernatant through a 0.22 µm PTFE filter into an autosampler vial for LC-MS/MS analysis.

## 2. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
  - Column: A suitable C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size).
  - Mobile Phase: A gradient of 0.1% formic acid in water (A) and acetonitrile (B).
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5 µL.
- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), Positive.
  - Detection Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - (R)-(-)-Metalaxyl: Monitor the transition of the precursor ion to a specific product ion.
    - **(R)-(-)-Metalaxyl-D6**: Monitor the corresponding transition for the deuterated internal standard.
- Quantification:
  - Construct a calibration curve by plotting the ratio of the peak area of the (R)-(-)-Metalaxyl to the peak area of the **(R)-(-)-Metalaxyl-D6** against the concentration of the calibration

standards.

- Determine the concentration of (R)-(-)-Metalaxyl in the samples from the calibration curve.

## Protocol 2: Earthworm Acute Toxicity Test (based on OECD Guideline 207)

This protocol outlines a standardized method to assess the acute toxicity of (R)-(-)-Metalaxyl to the earthworm *Eisenia fetida*.

### 1. Test Organism and Acclimation

- Use adult *Eisenia fetida* with a visible clitellum, obtained from a reliable supplier.
- Acclimatize the earthworms for at least 24 hours in the artificial soil to be used in the test, without the test substance.

### 2. Test Substance Preparation

- Prepare a stock solution of (R)-(-)-Metalaxyl in a suitable solvent (e.g., acetone).
- Prepare a series of test concentrations by spiking the artificial soil with the stock solution. Ensure the solvent is evaporated completely before introducing the earthworms.

### 3. Test Procedure

- Place 500 g of the prepared soil into glass containers.
- Introduce 10 adult earthworms into each container.
- Maintain the test containers at  $20 \pm 2^{\circ}\text{C}$  with a constant light cycle.
- The test duration is 14 days.
- Assess mortality at day 7 and day 14. Earthworms are considered dead if they do not respond to a gentle mechanical stimulus.

### 4. Data Analysis

- Record the number of dead earthworms in each container at each observation point.
- Calculate the percentage mortality for each concentration.
- Determine the LC50 (the concentration that is lethal to 50% of the test organisms) using appropriate statistical methods (e.g., probit analysis).

## Protocol 3: *Daphnia magna* Acute Immobilization Test (based on OECD Guideline 202)

This protocol describes a method to determine the acute toxicity of (R)-(-)-Metalaxyl to the aquatic invertebrate *Daphnia magna*.

### 1. Test Organism

- Use neonates of *Daphnia magna* that are less than 24 hours old at the start of the test.

### 2. Test Solution Preparation

- Prepare a stock solution of (R)-(-)-Metalaxyl in a suitable solvent.
- Prepare a series of test concentrations by diluting the stock solution with reconstituted freshwater.

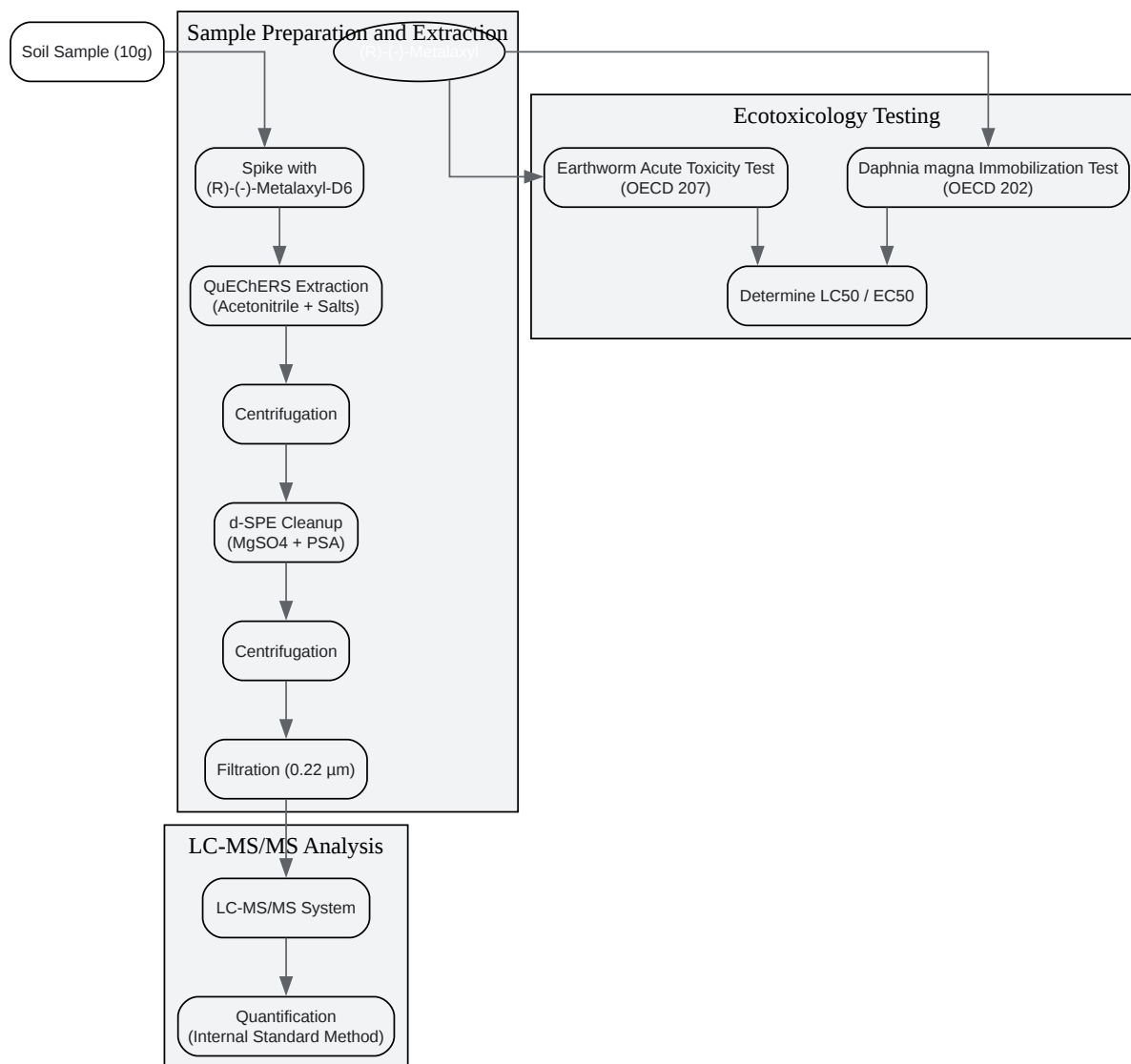
### 3. Test Procedure

- Place the test solutions in glass beakers.
- Introduce at least 20 daphnids, divided into at least four replicates, for each test concentration and the control.
- Incubate the test beakers at  $20 \pm 2^{\circ}\text{C}$  with a 16-hour light/8-hour dark photoperiod.
- The test duration is 48 hours.
- After 24 and 48 hours, count the number of immobilized daphnids. Daphnids are considered immobilized if they are not able to swim within 15 seconds after gentle agitation of the test vessel.

#### 4. Data Analysis

- Calculate the percentage of immobilized daphnids at each concentration.
- Determine the EC50 (the concentration that causes immobilization in 50% of the daphnids) using appropriate statistical methods.

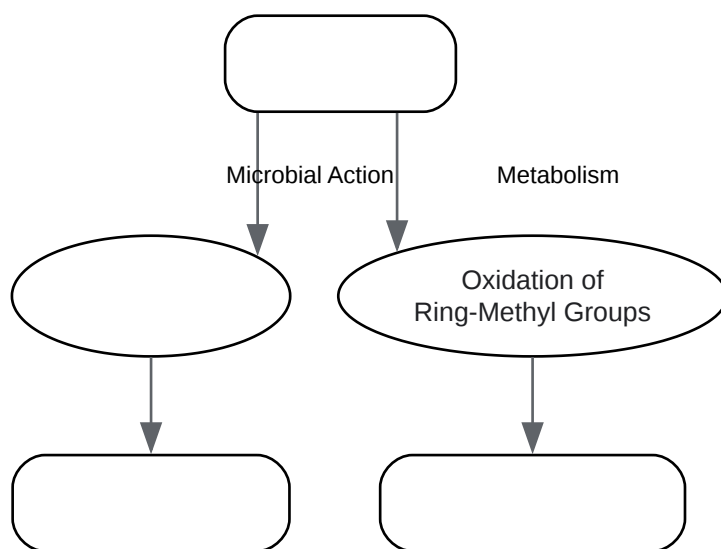
## Visualizations



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Caption: Experimental workflow for environmental toxicology assessment.





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Caption: Simplified metabolic pathway of Metalaxyl.

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